

Modulating Glycosylation in Cell Culture with D-Galactose Supplementation: Application Notes and Protocols

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Compound of Interest		
Compound Name:	D-Galactose	
Cat. No.:	B122128	Get Quote

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Abstract

Glycosylation is a critical quality attribute of many biotherapeutic proteins, profoundly impacting their efficacy, stability, and serum half-life. The targeted modulation of glycan profiles, particularly galactosylation and sialylation, is a key objective in bioprocess development. Supplementing cell culture media with **D-Galactose** offers a potent and straightforward strategy to enhance the galactosylation of recombinant proteins, such as monoclonal antibodies (mAbs) and Fc-fusion proteins, produced in mammalian cell lines like Chinese Hamster Ovary (CHO) cells. This document provides detailed application notes and experimental protocols for utilizing **D-Galactose** to manipulate protein glycosylation, supported by quantitative data and visual guides to the underlying biochemical pathways and experimental workflows.

Introduction

The terminal galactose residues on the N-glycans of therapeutic proteins are essential for subsequent sialylation, which in turn influences the protein's half-life and immunogenicity.[1][2] During high-yield fed-batch processes, the demand for nucleotide sugar precursors, including UDP-Galactose (UDP-Gal), can outstrip the cell's synthetic capacity, leading to incomplete galactosylation and reduced sialylation.[2][3] Supplementing the culture medium with **D-**

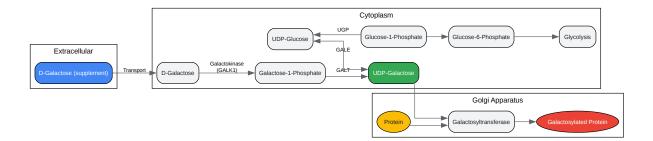


Galactose directly feeds into the Leloir pathway, boosting the intracellular pool of UDP-Gal, the donor substrate for galactosyltransferases.[4][5] This approach has been demonstrated to effectively increase the proportion of galactosylated and sialylated glycoforms of recombinant proteins.[1][6]

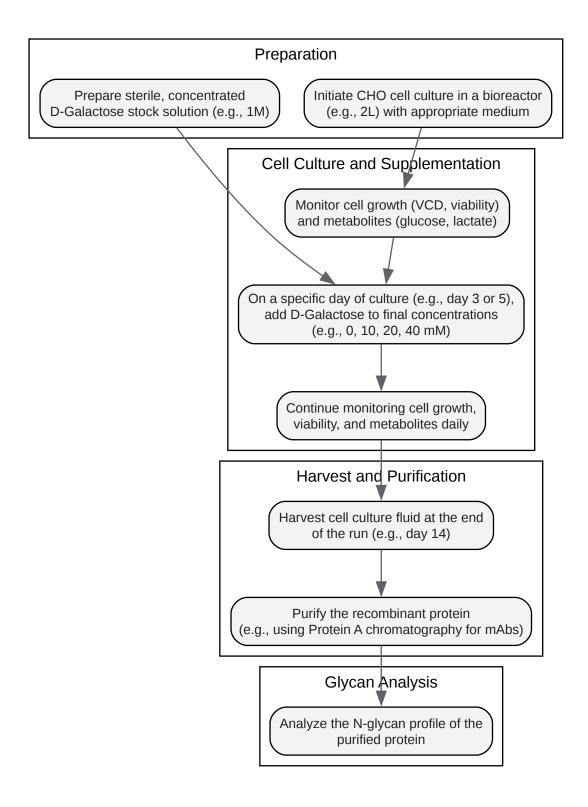
Biochemical Pathway: D-Galactose Metabolism and Glycosylation

D-Galactose supplementation directly impacts the Leloir pathway, which is the primary metabolic route for converting galactose into UDP-Galactose. This nucleotide sugar is then utilized by galactosyltransferases in the Golgi apparatus to add galactose residues to growing N-glycan chains on proteins.









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